

# Eosin Y Disodium Salt: A Technical Guide to Solubility and Applications

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## Compound of Interest

Compound Name: Eosin Y disodium

Cat. No.: B8006750

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of **Eosin Y disodium** salt in water and ethanol. It is designed to be a valuable resource for researchers, scientists, and professionals in drug development who utilize this vital dye in their work. This document summarizes key quantitative data, details experimental protocols, and presents visual workflows for common laboratory applications.

## Core Topic: Solubility of Eosin Y Disodium Salt

**Eosin Y disodium** salt, a xanthene dye, is widely employed in histology and various biological assays as a counterstain to hematoxylin, imparting a pink or red color to cytoplasmic components, collagen, and muscle fibers.<sup>[1][2]</sup> Its effectiveness is intrinsically linked to its solubility in the solvents used for preparing staining solutions. This guide focuses on its solubility in two of the most common laboratory solvents: water and ethanol.

## Quantitative Solubility Data

The solubility of **Eosin Y disodium** salt can vary based on the specific grade and purity of the compound, as well as the temperature and pH of the solvent. The data presented in the following tables have been compiled from various technical sources. It is important to note the discrepancies in reported values, which may stem from different methodologies and material specifications.

Table 1: Solubility in Water

Solubility Value	Source(s)	Notes
50 mg/mL	Sigma-Aldrich[3]	No temperature specified.
1 mg/mL	Sigma-Aldrich[3][4]	Appears on multiple product listings, potentially for specific grades.
"Freely soluble"	Micromaster[5]	A qualitative description indicating high solubility.
"Soluble"	ChemicalBook[6]	A general qualitative assessment.
"Partially soluble"	Penta Chemicals	A qualitative description suggesting limited solubility.
"Highly water-soluble"	Carl ROTH[7]	A qualitative description for a 0.5% solution.

Table 2: Solubility in Ethanol

Solubility Value	Source(s)	Notes
1 mg/mL	Sigma-Aldrich[3]	No temperature or ethanol concentration specified.
"Freely soluble"	Micromaster[5]	A qualitative description.
"Soluble"	ChemicalBook[6]	A general qualitative assessment.

## Experimental Protocols

Detailed experimental protocols for determining the precise solubility limits of **Eosin Y disodium** salt are not readily available in the public domain. However, standardized methods for assessing the solubility of dyes and chemical compounds can be adapted for this purpose.

Furthermore, protocols for the preparation of Eosin Y staining solutions provide practical insights into its solubility for common applications.

## General Protocol for Determining Solubility

A general procedure for determining the solubility of a chemical substance involves the gradual addition of the solute to a known volume of the solvent at a controlled temperature until a saturated solution is achieved. The concentration of the dissolved solute can then be determined gravimetrically or spectrophotometrically. The following is an adaptable protocol based on standard laboratory practices for determining the solubility of dyes.[\[8\]](#)[\[9\]](#)[\[10\]](#)

Objective: To determine the saturation solubility of **Eosin Y disodium** salt in water and ethanol.

Materials:

- **Eosin Y disodium** salt powder
- Distilled or deionized water
- Absolute ethanol
- Volumetric flasks and pipettes
- Magnetic stirrer and stir bars
- Analytical balance
- Spectrophotometer
- Filtration apparatus (e.g., syringe filters)
- Temperature-controlled water bath or incubator

Methodology:

- Preparation of Solvent: Dispense a precise volume of the chosen solvent (water or ethanol) into a series of flasks.

- **Incremental Addition of Solute:** Add small, accurately weighed increments of **Eosin Y disodium** salt to each flask while continuously stirring.
- **Equilibration:** Allow the solutions to equilibrate for a set period (e.g., 24 hours) at a constant temperature to ensure saturation.
- **Observation:** Visually inspect the solutions for the presence of undissolved particles. The point at which solid particles remain undissolved indicates that the solution is saturated.
- **Separation of Saturated Solution:** Carefully filter the saturated solutions to remove any undissolved solid.
- **Quantification:**
  - **Gravimetric Method:** A known volume of the clear, saturated filtrate is evaporated to dryness, and the mass of the remaining Eosin Y is determined.
  - **Spectrophotometric Method:** The saturated filtrate is diluted to a concentration that falls within the linear range of a previously established standard curve for Eosin Y, and its absorbance is measured.
- **Calculation:** The solubility is calculated and expressed in units such as g/L or mg/mL.

## Protocol for Preparation of 1% Aqueous Eosin Y Staining Solution

This protocol is a common method for preparing a stock Eosin Y solution for histological staining.

Materials:

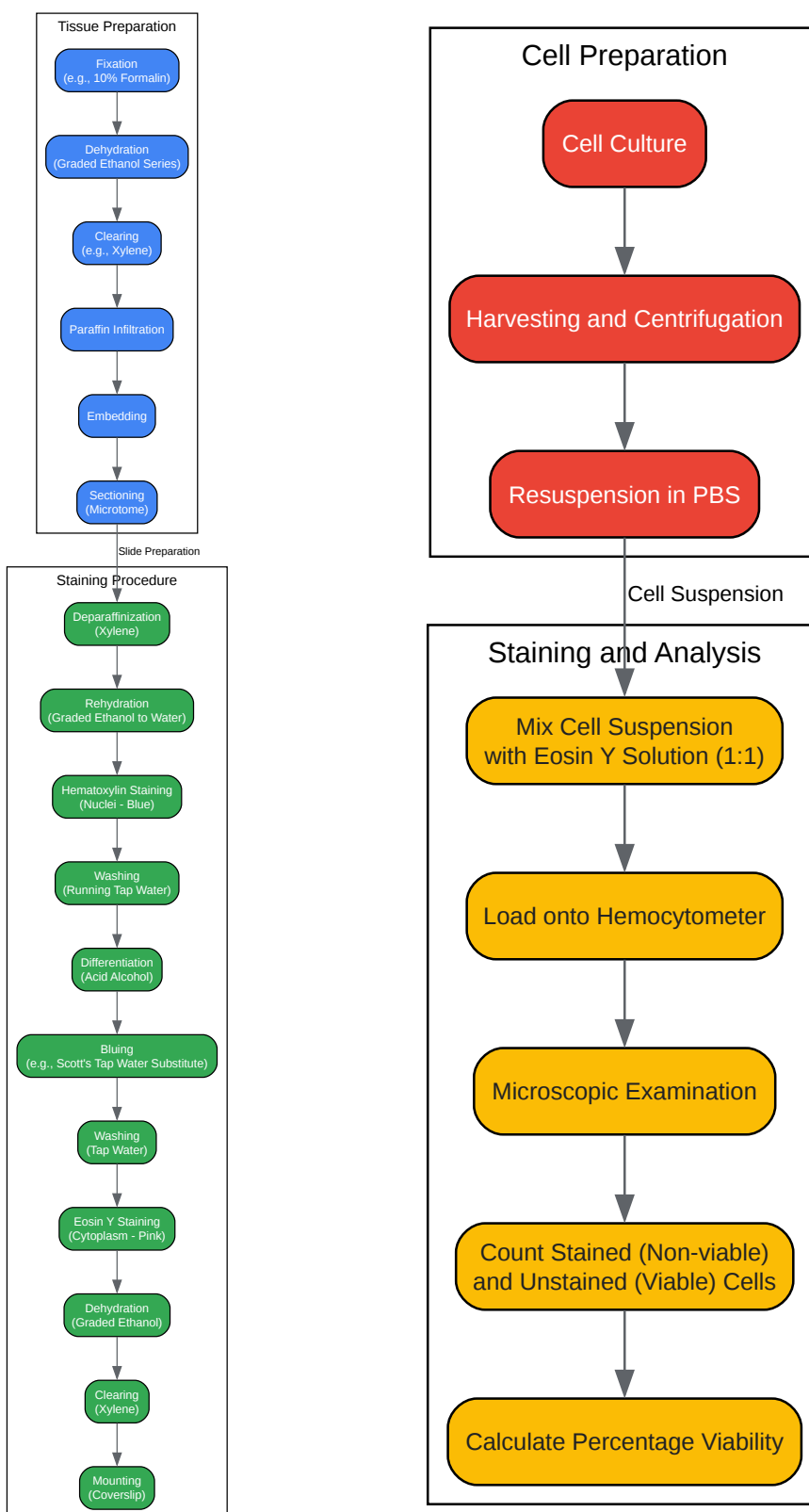
- **Eosin Y disodium** salt (1 g)
- Distilled water (100 mL)
- Glacial acetic acid (optional, 0.5 mL)

Procedure:

- Weigh 1.0 g of **Eosin Y disodium** salt and transfer it to a clean beaker.
- Add 100 mL of distilled water and stir until the dye is completely dissolved.
- For some applications, particularly those requiring enhanced differentiation of staining, 0.5 mL of glacial acetic acid can be slowly added to the solution while stirring.[11]

## Visualizing Experimental Workflows

The following diagrams, generated using the DOT language, illustrate common experimental workflows that utilize **Eosin Y disodium** salt.



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